

Norpterosin C CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norpterosin C

Cat. No.: B1161433

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Norpterosin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available information on **Norpterosin C**, a natural compound of interest in phytochemical and pharmacological research. Due to the limited specific data on **Norpterosin C** itself, this document also contextualizes its potential biological activities based on studies of extracts from its source, *Pteris semipinnata*.

Core Compound Data

The fundamental physicochemical properties of **Norpterosin C** are summarized below.

Property	Value	Citation(s)
CAS Number	64890-70-6	[1][2]
Molecular Formula	C ₁₃ H ₁₆ O ₃	[1]
Molecular Weight	220.27 g/mol	[3]

Biological Context and Potential Activities

Norpterosin C is a sesquiterpenoid that has been isolated from the fern *Pteris semipinnata*. [2] While specific studies detailing the biological activities of **Norpterosin C** are limited in the

public domain, research on extracts from *Pteris semipinnata* suggests a range of potential pharmacological effects. The genus *Pteris* is known to produce various bioactive compounds, including diterpenoids, flavonoids, and sesquiterpenoids.

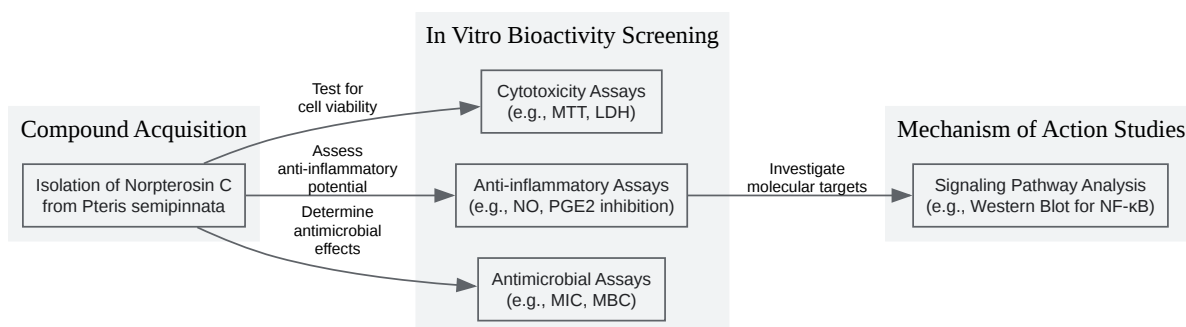
Extracts from plants of the genus *Pteris* have been reported to exhibit several biological activities, including:

- Antimicrobial activity: Extracts from *Pteris* species have demonstrated the ability to inhibit the growth of various pathogenic bacterial strains.
- Antitumor activity: Some extracts from *Pteris* species have shown potential in inhibiting tumor formation mechanisms.
- Anti-inflammatory action: Certain compounds isolated from *Pteris* plants have been noted for their anti-inflammatory effects.

It is important to note that these activities are attributed to the plant extracts as a whole and not specifically to **Norpterosin C**. Further research is required to isolate and characterize the specific biological functions of **Norpterosin C** and to elucidate its mechanisms of action.

Postulated Experimental Workflow

Based on the general screening of natural products for bioactivity, a logical workflow for investigating **Norpterosin C** can be proposed. This workflow would begin with the isolation of the compound and proceed through a series of in vitro assays to determine its biological effects.



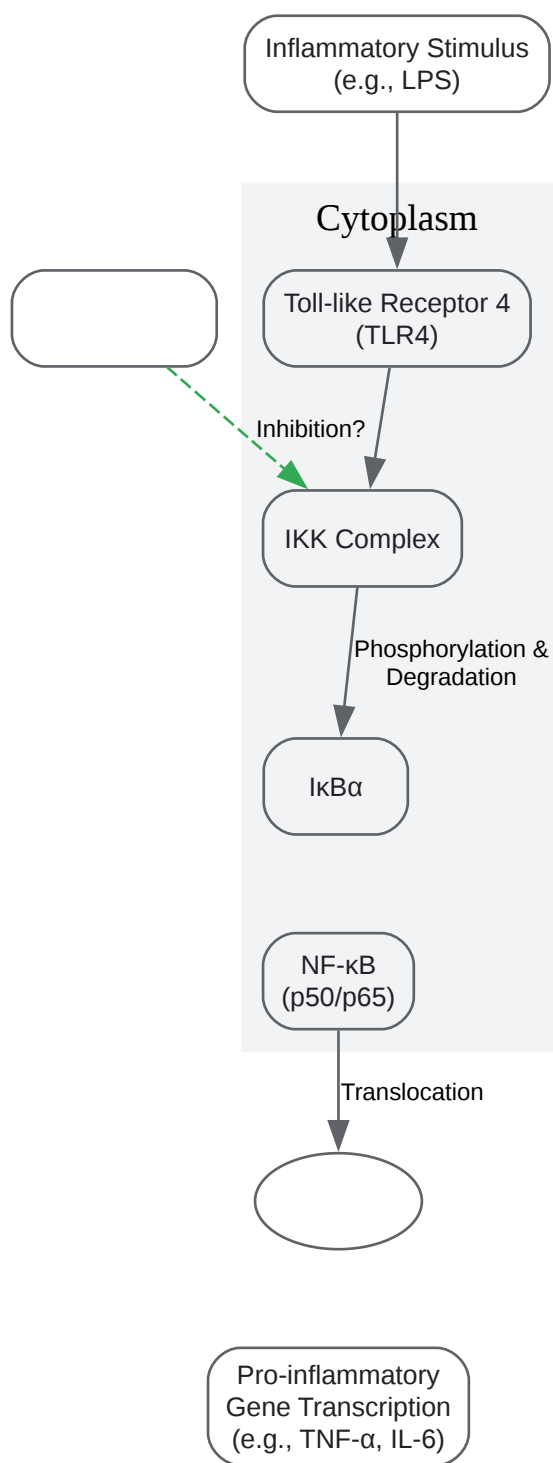
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A potential experimental workflow for the biological characterization of **Norpterosin C**.

Signaling Pathway Considerations

Given the reported anti-inflammatory activity of extracts from the *Pteris* genus, a key area of investigation for **Norpterosin C** would be its effect on inflammatory signaling pathways. The Nuclear Factor-kappa B (NF-κB) pathway is a central regulator of inflammation, and many natural products exert their anti-inflammatory effects by modulating this pathway.

A hypothetical signaling pathway diagram illustrating the potential interaction of a bioactive compound with the NF-κB pathway is presented below.



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A generalized diagram of the NF-κB signaling pathway, a potential target for anti-inflammatory compounds.

Conclusion

Norpterosin C represents a natural product with potential for further pharmacological investigation. While direct evidence of its biological activity is currently scarce, the known bioactivities of extracts from its source plant, *Pteris semipinnata*, provide a foundation for future research. The workflows and pathways presented here offer a conceptual framework for the systematic evaluation of **Norpterosin C**'s therapeutic potential. Further studies are essential to elucidate its specific molecular targets and mechanisms of action, which will be critical for any drug development efforts.

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References

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- To cite this document: BenchChem. [Norpterosin C CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1161433#norpterosin-c-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1161433#norpterosin-c-cas-number-and-molecular-weight)

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